

Detecting Fumagillin B in Honey: A Guide to Analytical Methods

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Compound of Interest

Compound Name: *Fumagilin B*

Cat. No.: *B15392558*

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Introduction

Fumagillin B is an antibiotic used by beekeepers to control *Nosema apis* and *Nosema ceranae*, microsporidian parasites that can cause significant harm to honey bee colonies.[1][2] Due to concerns about potential risks to human health and the development of antibiotic resistance, regulatory bodies in many regions have established maximum residue limits (MRLs) for fumagillin in honey.[3] Consequently, sensitive and reliable analytical methods are crucial for monitoring fumagillin residues to ensure food safety and compliance with international standards.

This document provides detailed application notes and protocols for three common analytical techniques used to detect and quantify Fumagillin B residues in honey: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD), and Enzyme-Linked Immunosorbent Assay (ELISA).

Methods Overview

The choice of analytical method often depends on the specific requirements of the analysis, such as the need for high sensitivity and confirmation (LC-MS/MS), routine screening (HPLC-DAD), or rapid, high-throughput screening (ELISA).

- LC-MS/MS is considered the gold standard for confirmation and quantification of fumagillin residues due to its high selectivity and sensitivity.

- HPLC-DAD offers a balance between sensitivity and cost and is suitable for routine quantification in laboratories without access to mass spectrometry.
- ELISA is a rapid and cost-effective screening tool that can be used to test a large number of samples quickly, with positive results typically confirmed by a chromatographic method.

Quantitative Data Summary

The following table summarizes the key quantitative performance parameters for the different analytical methods discussed. These values are indicative and may vary depending on the specific instrumentation, reagents, and matrix of the honey sample.

Parameter	LC-MS/MS	HPLC-DAD	ELISA
Limit of Detection (LOD)	1 µg/kg	24 µg/kg (clear honey), 45 µg/kg (dark honey)	Not explicitly stated, screening method
Limit of Quantification (LOQ)	5 µg/kg	Not explicitly stated	Not applicable
Recovery	86.6% - 106.3%	88% - 96%	Not applicable
Linearity (Typical Range)	1 - 100 µg/kg	Not explicitly stated	Not applicable
Precision (RSD%)	< 10% (inter-day)	Not explicitly stated	Not explicitly stated

Experimental Protocols

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This protocol describes a validated method for the determination of Fumagillin B in honey using solid-phase extraction (SPE) for sample cleanup followed by LC-MS/MS analysis.[\[4\]](#)

a. Sample Preparation (Solid-Phase Extraction)

- Weigh 5 g of a representative honey sample into a 50 mL centrifuge tube.

- Add 10 mL of ultrapure water and vortex until the honey is completely dissolved.
- Condition a polymeric reversed-phase SPE cartridge (e.g., Oasis HLB) by passing 5 mL of methanol followed by 5 mL of ultrapure water.
- Load the diluted honey sample onto the SPE cartridge at a flow rate of approximately 1-2 mL/min.
- Wash the cartridge with 5 mL of ultrapure water to remove sugars and other polar interferences.
- Dry the cartridge under vacuum for 5 minutes.
- Elute the fumagillin from the cartridge with 5 mL of methanol into a clean collection tube.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1 mL of the mobile phase for LC-MS/MS analysis.

b. LC-MS/MS Conditions

- Liquid Chromatography:
 - Column: C18 analytical column (e.g., 150 mm x 4.6 mm, 5 µm).[\[5\]](#)[\[6\]](#)
 - Mobile Phase: A gradient of ammonium formate (20mM in water) and acetonitrile.[\[5\]](#)[\[6\]](#)
 - Flow Rate: 1.0 mL/min.[\[5\]](#)[\[6\]](#)
 - Column Temperature: 35°C.[\[5\]](#)[\[6\]](#)
 - Injection Volume: 10 µL.
- Tandem Mass Spectrometry:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Multiple Reaction Monitoring (MRM) Transitions: Specific precursor-to-product ion transitions for fumagillin should be monitored for quantification and confirmation.

c. Data Analysis

Quantification is achieved by comparing the peak area of the analyte in the sample to a matrix-matched calibration curve.

High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD)

This method is suitable for the quantification of Fumagillin B and can also be used to detect its degradation products.^[7]

a. Sample Preparation

The sample preparation can follow the same solid-phase extraction protocol as described for the LC-MS/MS method.

b. HPLC-DAD Conditions

- Column: C18 reversed-phase column.
- Mobile Phase: A mixture of acetonitrile and water.
- Detection: Diode-Array Detector monitoring at the wavelength of maximum absorbance for fumagillin (typically around 335 nm and 351 nm).
- Flow Rate: 1.0 mL/min.
- Injection Volume: 20 µL.

c. Data Analysis

Fumagillin concentration is determined by comparing the peak area from the sample chromatogram to a calibration curve prepared from fumagillin standards.

Enzyme-Linked Immunosorbent Assay (ELISA)

ELISA is a rapid screening method based on the specific binding of antibodies to fumagillin.^[8] Commercial ELISA kits are available and the manufacturer's instructions should be followed. A

general workflow is provided below.

a. Principle

A competitive ELISA format is typically used. The wells of a microtiter plate are coated with a fumagillin-protein conjugate. The honey sample is mixed with a specific antibody against fumagillin and added to the wells. Fumagillin in the sample competes with the coated fumagillin for binding to the antibody. After an incubation period, a secondary antibody conjugated to an enzyme is added, followed by a substrate that produces a colored product. The intensity of the color is inversely proportional to the concentration of fumagillin in the sample.

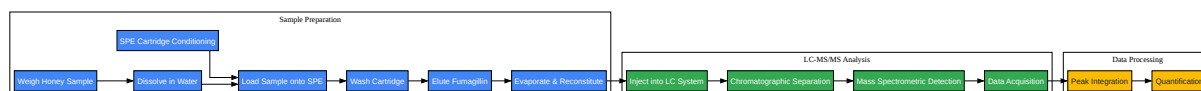
b. General Procedure

- Dilute the honey sample as per the kit instructions.
- Add the diluted sample and the primary antibody solution to the wells of the ELISA plate.
- Incubate the plate.
- Wash the plate to remove unbound reagents.
- Add the enzyme-conjugated secondary antibody and incubate.
- Wash the plate again.
- Add the substrate solution and incubate for color development.
- Stop the reaction and measure the absorbance using a microplate reader.

c. Data Analysis

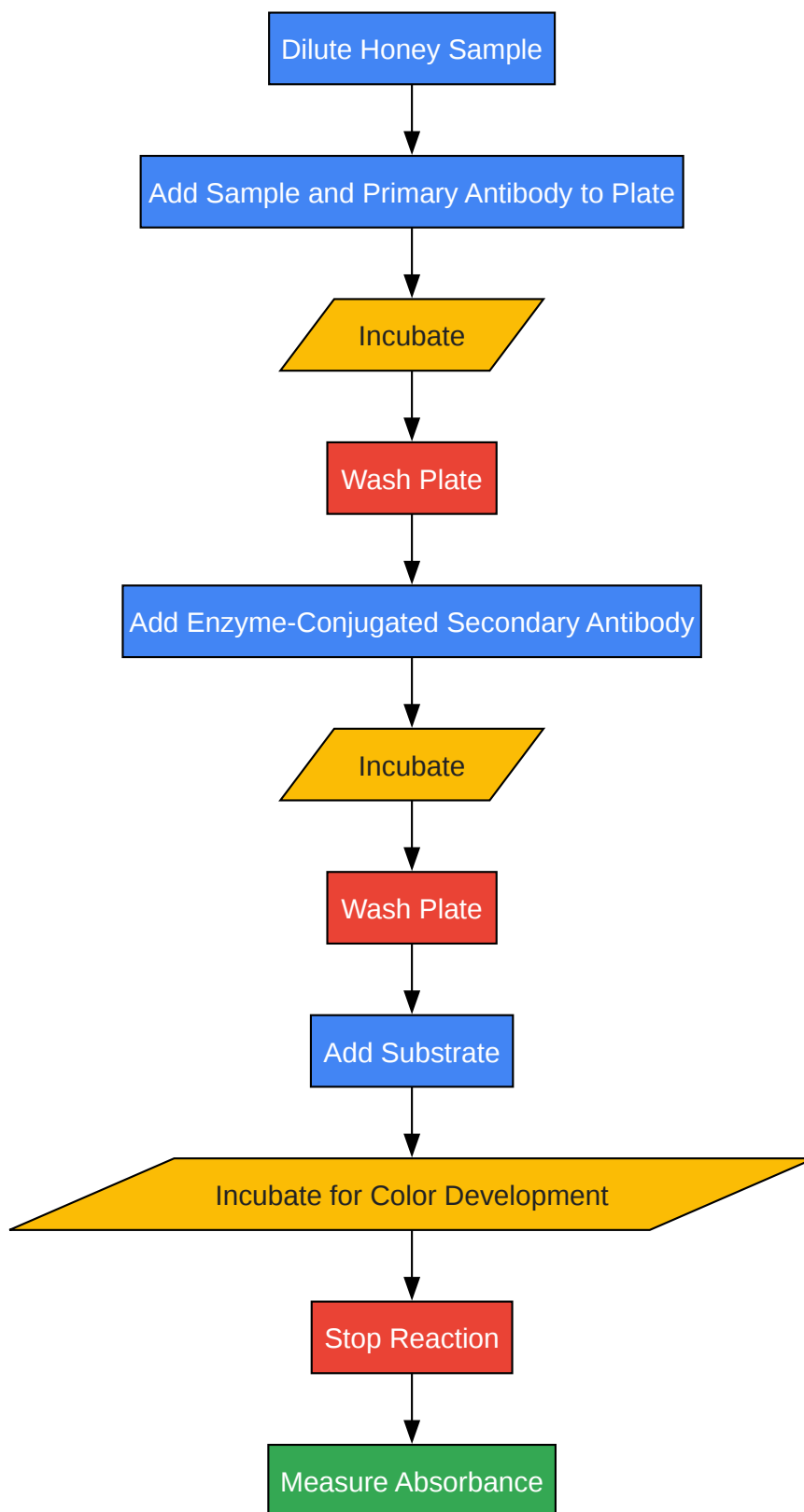
The results are typically interpreted by comparing the absorbance of the sample to that of a negative control. A lower absorbance value for the sample indicates the presence of fumagillin.

Visualizations



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Caption: Workflow for LC-MS/MS analysis of Fumagillin B in honey.



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Caption: General workflow for the ELISA screening of Fumagillin B in honey.

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